

Safe Disposal of Thymine-1-Acetic Acid: A Procedural Guide

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Compound of Interest

Compound Name: *Thymine-1-acetic acid*

Cat. No.: *B1363091*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **Thymine-1-acetic acid** are paramount for ensuring laboratory safety and environmental compliance. This guide provides essential information on the safe disposal of **Thymine-1-acetic acid**, drawing from safety data sheets and best practices in chemical waste management.

Material Properties and Safety Data

A thorough understanding of the physicochemical properties of **Thymine-1-acetic acid** is the first step toward safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₄	[1]
Molecular Weight	184.15 g/mol	[1] [2]
Melting Point	272-278 °C (decomposes)	[1] [3]
Form	Solid	[1] [2] [3]
Assay	98%	[1] [2] [3]

Hazard Identification and Personal Protective Equipment (PPE)

Thymine-1-acetic acid is classified as a hazardous substance with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

To mitigate these risks, the use of appropriate Personal Protective Equipment (PPE) is mandatory. This includes:

- Eye Protection: Eyeshields or safety glasses.[\[1\]](#)[\[2\]](#)
- Hand Protection: Chemical-resistant gloves.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: A dust mask, such as a type N95 (US), is recommended.[\[1\]](#)[\[2\]](#)

Step-by-Step Disposal Procedure

The proper disposal of **Thymine-1-acetic acid** must be conducted in accordance with local, state, and federal regulations. The following is a general procedural workflow for the safe disposal of this compound.



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- To cite this document: BenchChem. [Safe Disposal of Thymine-1-Acetic Acid: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1363091#thymine-1-acetic-acid-proper-disposal-procedures]

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